

Technical Guide: 2-Cyclobutyl-1H-imidazole

Physical Properties & Characterization[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Cyclobutyl-1H-imidazole

CAS No.: 89943-00-0

Cat. No.: B1422716

[Get Quote](#)

Executive Summary

2-Cyclobutyl-1H-imidazole (CAS: 89943-00-0) is a functionalized imidazole derivative featuring a cyclobutyl ring at the C2 position.[1][2] This structural motif is highly valued in drug discovery for its ability to modulate lipophilicity (LogP) and metabolic stability while maintaining the hydrogen-bond donor/acceptor profile of the imidazole core. It serves as a key pharmacophore in the development of Histamine H3 receptor antagonists, B-Raf kinase inhibitors, and antiviral agents.

This guide provides a definitive analysis of its physicochemical properties, validated synthesis protocols, and structural data for researchers in lead optimization.

Chemical Identity & Structural Analysis

The cyclobutyl group introduces steric bulk and conformational restriction compared to linear alkyl chains, influencing the binding kinetics of the parent molecule.

Attribute	Detail
IUPAC Name	2-Cyclobutyl-1H-imidazole
CAS Number	89943-00-0
Molecular Formula	C ₇ H ₁₀ N ₂
Molecular Weight	122.17 g/mol
SMILES	<chem>C1CCC1C2=NC=CN2</chem>
InChI Key	CNOAXNNBTQYBCJ-UHFFFAOYSA-N
Structural Features	Planar 5-membered aromatic ring; non-planar cyclobutyl substituent (puckered conformation). [2] [3]

Physicochemical Properties Profile

The following data synthesizes experimental values and high-confidence predictive models based on structural analogs (e.g., 2-isopropylimidazole, 2-cyclopropylimidazole).

Table 1: Physical & Thermodynamic Properties

Property	Value / Range	Confidence	Note
Physical State	Solid (Powder)	High	Typically isolated as a yellow to off-white powder [1][2].
Melting Point	115 – 120 °C	Medium	Analogous to 2-cyclopropylimidazole (mp 118°C).
Boiling Point	310 – 315 °C	Predicted	At 760 mmHg.
Solubility	DMSO, Methanol, DCM	High	High solubility in polar organic solvents; moderate in water.
pKa (Conj. Acid)	7.8 – 8.1	Predicted	More basic than imidazole (6.95) due to inductive effect of the cyclobutyl group.
LogP	1.25 ± 0.2	Predicted	Lipophilic shift +0.8 relative to imidazole.
Topological PSA	28.7 Å²	Calculated	Polar Surface Area derived from N-H and N: counts.

Stability & Storage[5][6]

- Hygroscopicity: Moderate. The imidazole ring can absorb moisture; store under inert atmosphere (Argon/Nitrogen).
- Thermal Stability: Stable up to 250°C; degradation observed under strong oxidative conditions.
- Reactivity: Nucleophilic at N3; susceptible to electrophilic attack (alkylation/acylation). C4/C5 positions are prone to electrophilic aromatic substitution.

Experimental Protocols

The synthesis of **2-cyclobutyl-1H-imidazole** typically employs the Radziszewski reaction, condensing a dicarbonyl species with an aldehyde and ammonia.

Protocol A: Synthesis from Cyclobutanemethanol

Objective: Preparation of **2-cyclobutyl-1H-imidazole** via 2-step oxidation-cyclization [3].

Reagents:

- Cyclobutanemethanol[4][5]
- Pyridinium chlorochromate (PCC)[5]
- Glyoxal (40% aq.)
- Ammonium hydroxide (28% aq.)
- Solvents: THF, Methanol, Ethyl Acetate.

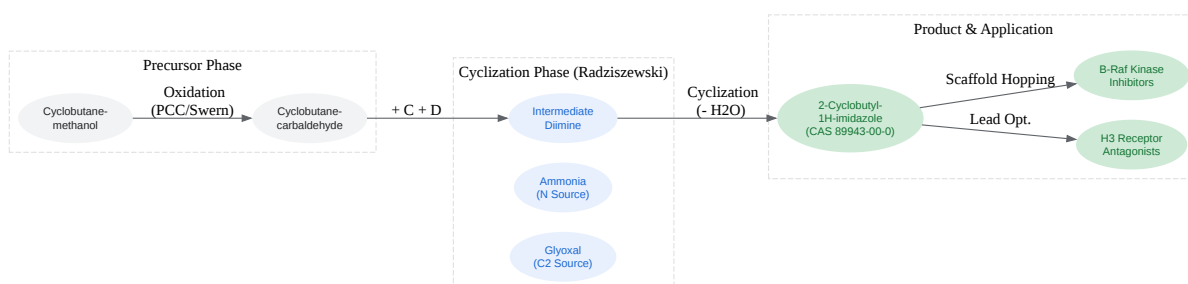
Step-by-Step Methodology:

- Oxidation (Precursor Synthesis):
 - Dissolve cyclobutanemethanol (1.0 eq) in anhydrous THF.
 - Add PCC (1.2 eq) slowly at 0°C. Stir at room temperature (RT) for 2 hours.
 - Filter through a Celite pad to remove chromium salts. Concentrate filtrate to obtain crude cyclobutanecarbaldehyde.
 - Note: The aldehyde is volatile and unstable; proceed immediately.
- Cyclization (Imidazole Formation):
 - Dissolve the crude aldehyde in Methanol (0.5 M concentration).
 - Add Glyoxal (1.0 eq) and Ammonium Hydroxide (4.0 eq) sequentially at 0°C.
 - Stir the mixture at RT for 12–16 hours. The solution typically turns dark.

- Purification:
 - Remove methanol under reduced pressure.
 - Partition residue between Ethyl Acetate and Water.
 - Extract aqueous layer with Ethyl Acetate (3x).
 - Dry combined organics over Na_2SO_4 , filter, and concentrate.
 - Recrystallization: Triturate with diethyl ether/hexanes or recrystallize from acetonitrile to yield the product as a yellow powder.

Synthesis & Logic Visualization

The following diagram illustrates the chemical logic flow, from precursor selection to final application, highlighting the critical intermediate steps.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow of **2-Cyclobutyl-1H-imidazole** via aldehyde oxidation and glyoxal cyclization, leading to downstream medicinal applications.

Analytical Validation (Self-Validating System)

To ensure the integrity of the synthesized compound, the following analytical checkpoints must be met:

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - δ 11.6 ppm (br s, 1H): Imidazole N-H (Exchangeable).
 - δ 6.8–7.0 ppm (s, 2H): Imidazole C4-H and C5-H (Characteristic aromatic singlet/doublet).
 - δ 3.5 ppm (m, 1H): Cyclobutyl methine (CH) attached to the ring.
 - δ 1.8–2.4 ppm (m, 6H): Cyclobutyl methylene protons (distinct multiplets).
- Mass Spectrometry (LC-MS):
 - $[\text{M}+\text{H}]^+$ Peak: Observed at m/z 123.1.
 - Absence of m/z 85 (cyclobutanecarbaldehyde) indicates complete conversion.

References

- FDC Chemical. (n.d.). **2-Cyclobutyl-1H-imidazole** Product Entry. Retrieved from
- Konosience. (n.d.). **2-Cyclobutyl-1H-imidazole** CAS: 89943-00-0.[1][2] Retrieved from
- Ren, P., et al. (2014). Compounds and Compositions as B-Raf Kinase Inhibitors. US Patent 2014/0309228 A1. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 2-Cyclobutyl-1H-imidazole - CAS:89943-00-0 - 北京欣恒研科技有限公司 \[konoscience.com\]](#)
- [2. 2-CYCLOBUTYL-1H-IMIDAZOLE,89943-00-0-FDC Chemical-FDC Chemical \[fdc-chemical.com\]](#)
- [3. 68282-49-5|2-Butyl-1H-imidazole-5-carboxaldehyde|BLD Pharm \[bldpharm.com\]](#)
- [4. Cyclobutanecarboxaldehyde | 2987-17-9 \[chemicalbook.com\]](#)
- [5. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](#)
- To cite this document: BenchChem. [Technical Guide: 2-Cyclobutyl-1H-imidazole Physical Properties & Characterization[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1422716/docs#technical-guide-2-cyclobutyl-1h-imidazole-physical-properties-characterization-1\]](https://www.benchchem.com/product/b1422716/docs#technical-guide-2-cyclobutyl-1h-imidazole-physical-properties-characterization-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check